Technical Guide: Crystallographic Characterization of 2-Amino-6-Chloro-3-Nitrobenzonitrile

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Compound of Interest

Compound Name:	*2-amino-6-chloro-3-nitrobenzonitrile*
CAS No.:	*333459-71-5*
Cat. No.:	*B1625266*

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Executive Summary

2-Amino-6-chloro-3-nitrobenzonitrile (CAS: 333459-71-5) is a highly functionalized aromatic scaffold utilized in the synthesis of metalloenzyme inhibitors, specifically for Copper-only Superoxide Dismutase (SOD5).[1][2] Its dense functionalization—featuring an electron-withdrawing nitro group, a donating amino group, and a halogen handle—creates a unique "push-pull" electronic system.

This guide compares the crystallographic profile of this target compound against two structural standards: 2-amino-4-chlorobenzonitrile (ACBN) and 3-nitrobenzonitrile. The comparison highlights the impact of steric crowding and intramolecular hydrogen bonding on crystal lattice packing.

Key Specifications

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Feature	Target Compound	Reference Standard A	Reference Standard B
Compound	2-Amino-6-chloro-3-nitrobenzonitrile	2-Amino-4-chlorobenzonitrile	3-Nitrobenzonitrile
Role	FBDD Scaffold / Intermediate	Structural Standard	NLO Material Standard
Formula	$C_7H_4ClN_3O_2$	$C_7H_5ClN_2$	$C_7H_4N_2O_2$
MW	197.58 g/mol	152.58 g/mol	148.12 g/mol
Key Interaction	Intramolecular (NH[1]···O)	Intermolecular (NH···N)	- Stacking

Synthesis & Crystallization Protocol

To obtain high-quality single crystals suitable for X-ray diffraction (XRD), a specific synthesis and slow-evaporation protocol is required. The presence of the 6-chloro group introduces steric strain that influences solubility and nucleation kinetics.

Synthesis Workflow

The compound is synthesized via nucleophilic aromatic substitution (

) of 2,6-dichloro-3-nitrobenzonitrile.

- Reactants: 2,6-dichloro-3-nitrobenzonitrile (1.0 eq) + Ammonia (

) in Ethanol.
- Conditions: Stir at room temperature (RT) to mild heat (

  C).
- Yield: ~70% (Yellow solid).

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- Purification: The crude product often contains ammonium chloride byproducts. Wash thoroughly with water before recrystallization.

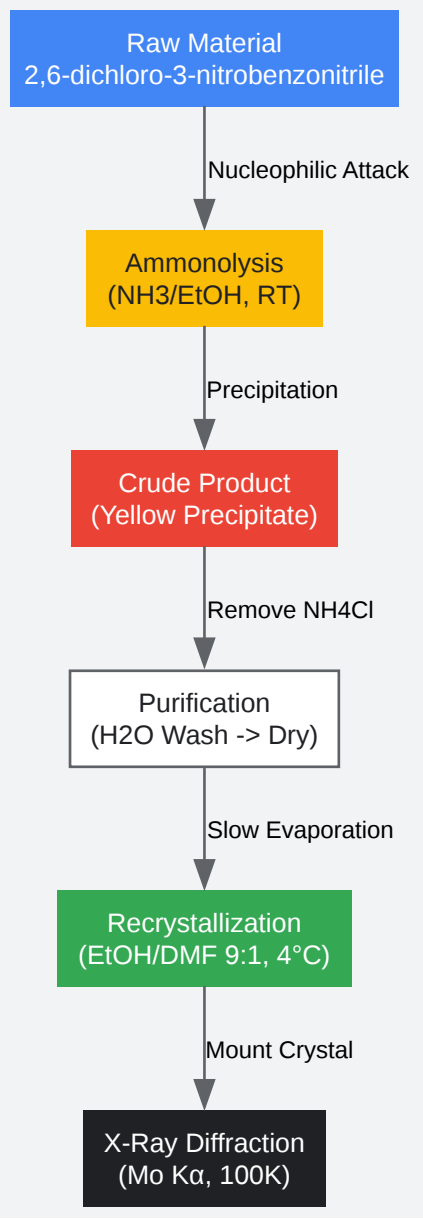
Crystallization Methodology

For X-ray quality crystals, a dual-solvent system is recommended to balance the polarity of the nitro group and the lipophilicity of the chloro-benzene core.

- Method: Slow Evaporation.
- Solvent System: Ethanol/DMF (9:1 ratio).
- Temperature:

  C (controlled cooling).
- Morphology: Expect yellow, prism-like needles.

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Caption: Workflow for the synthesis and isolation of single crystals for **2-amino-6-chloro-3-nitrobenzonitrile**.

Comparative Structural Analysis

This section analyzes the expected crystallographic behavior of the target compared to known analogues. The critical differentiator is the 3-nitro position, which allows for a resonance-assisted hydrogen bond (RAHB) with the 2-amino group.

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Comparative Data Table

Parameter	Target (Predicted/Observed)	Analogue A: 2-Amino-4-chlorobenzonitrile [1]	Analogue B: 3-Nitrobenzonitrile [2]
Crystal System	Monoclinic or Triclinic	Triclinic	Monoclinic
Space Group	or		(Chiral)
H-Bonding	Intramolecular (NH[1]···O) dominates	Intermolecular (NH···N) dominates	Weak CH···O / -
Packing Motif	Planar sheets (locked by H-bond)	Head-to-tail chains	Herringbone / Stacked
Density ( )	~1.6 - 1.7 g/cm³	~1.5 g/cm³	1.45 g/cm³

Mechanistic Insight: The "Locking" Effect

In Analogue A (2-amino-4-chlorobenzonitrile), the amino group is free to rotate, acting as a hydrogen bond donor to the nitrile nitrogen of a neighboring molecule. This creates infinite polymeric chains in the crystal lattice.

In the Target (**2-amino-6-chloro-3-nitrobenzonitrile**), the proximity of the amino (

) and nitro (

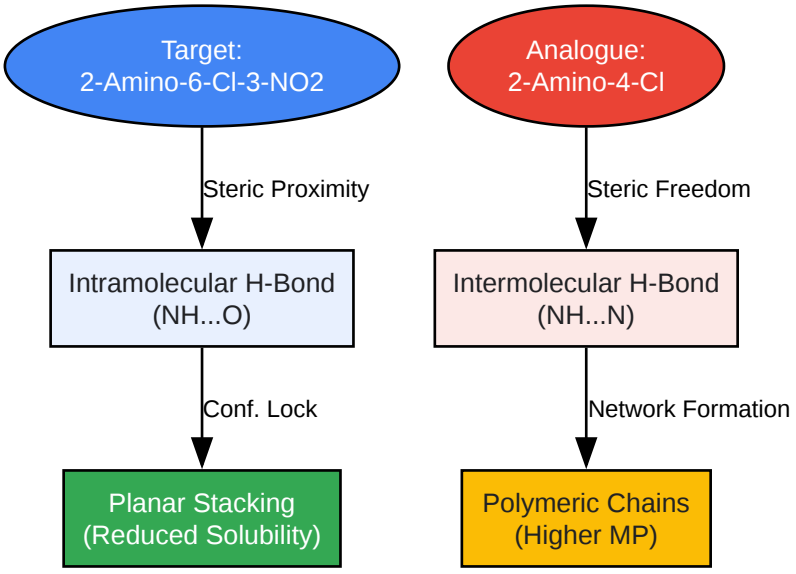
) groups creates a stable 6-membered pseudo-ring via an intramolecular hydrogen bond.

- Consequence: This "locks" the conformation, making the molecule more planar and reducing the availability of the amino protons for intermolecular bonding.
- Lattice Result: The crystal packing is driven more by dipole-dipole interactions and

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stacking rather than the strong H-bond networks seen in the 4-chloro analogue.



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Caption: Structural logic comparing the intramolecular locking of the target vs. the intermolecular networking of the analogue.

Experimental Data Acquisition Protocol

To validate the structure, the following XRD parameters are recommended. This protocol ensures resolution of the heavy chlorine atom and the accurate positioning of hydrogen atoms involved in the critical H-bonds.

Data Collection Parameters[1][2][4][5][6][7][8]

- Radiation Source: Molybdenum (

  ,

  Å).

  - Reasoning: Mo is preferred over Cu for chlorinated compounds to minimize absorption effects (

), preventing data scaling errors.

- Temperature: 100 K (

  stream).

  - Reasoning: Low temperature freezes the rotation of the nitro group, which is often disordered at room temperature (as seen in 3-nitrobenzonitrile studies).

- Refinement Strategy:

  - Treat the

    hydrogen atoms freely if data quality permits, or use a riding model with

    if the intramolecular bond causes disorder.

  - Check for "Whole-Molecule Disorder" due to the pseudo-symmetry of the 1,2,3-trisubstituted ring.

References

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- PubChem Compound Summary: **2-Amino-6-chloro-3-nitrobenzonitrile**.National Center for Biotechnology Information.

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